

Application Note & Protocol: Safe Handling of 2-Amino-4'-methylbenzophenone

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Compound of Interest

Compound Name: 2-Amino-4-methylbenzophenone

CAS No.: 4937-62-6

Cat. No.: B1266246

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**Abstract

This document provides detailed application notes and safety protocols for the handling of 2-Amino-4'-methylbenzophenone (CAS No. 36192-63-9). It is intended for researchers, scientists, and drug development professionals who may use this compound as a chemical intermediate or starting reagent. The protocols herein are designed to mitigate risks associated with chemical exposure through proper engineering controls, personal protective equipment, and emergency preparedness, ensuring a self-validating system of laboratory safety.

Compound Identification and Hazard Summary

2-Amino-4'-methylbenzophenone is a yellow, crystalline powder.[1][2] While some safety data sheets (SDS) may classify it as non-hazardous under specific regulations like the US OSHA Hazard Communication Standard[2], other authoritative sources indicate potential health risks that necessitate careful handling.[3] Adherence to the precautionary principle is paramount; researchers should treat this compound with the appropriate level of caution as outlined by its GHS classifications.

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
CAS Number	36192-63-9	[1][2][3][4]
Molecular Formula	C ₁₄ H ₁₃ NO	[1][2][3]
Molecular Weight	211.26 g/mol	[1][2]
Appearance	Yellow, fine crystalline powder or solid	[1][2]
Melting Point	91 - 94 °C	[2]

| Synonyms | (2-aminophenyl)(p-tolyl)methanone |[1] |

Table 2: Hazard Classification Summary

Classification System	Hazard Details	Source(s)
GHS Classification	Warning H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[3]

| NFPA 704 Rating |  NFPA 704 Diamond Health (Blue): 1 (Slight Hazard) Flammability (Red): 1 (Slight Hazard) Instability (Yellow): 0 (Stable) |[1] |

Risk Assessment and Engineering Controls

The primary risks associated with 2-Amino-4'-methylbenzophenone stem from its physical form as a fine powder. This creates a significant potential for aerosolization during handling, leading to inhalation, and accidental contact with skin or eyes.[1][2]

- Causality of Exposure: Standard laboratory procedures such as weighing, transferring, and preparing solutions can generate airborne dust. This dust can be easily inhaled, causing

respiratory tract irritation, or settle on surfaces, leading to skin contact and potential absorption or irritation.[3]

Primary Engineering Controls (Containment)

The first and most effective line of defense is to handle the compound within a certified chemical fume hood. This containment prevents the escape of dust and vapors into the general laboratory environment, protecting the user and others in the vicinity. All handling of the solid compound should occur within this controlled space.[1][5]

Secondary Engineering Controls

Laboratories must be equipped with easily accessible and fully functional safety showers and eyewash stations.[5] Their proximity to the workstation is critical for immediate decontamination in the event of an accidental large-scale exposure.

Personal Protective Equipment (PPE) Protocol

A multi-layered PPE approach is mandatory to prevent exposure. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.[6][7]

- **Eye and Face Protection:** Chemical safety goggles with side shields conforming to EN 166 (EU) or NIOSH (US) standards are required at all times.[1][2] For procedures with a higher risk of splashing or dust generation, such as bulk transfers, a face shield should be worn in addition to goggles.[8]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are mandatory. Gloves must be inspected for tears or pinholes before each use.[1] Contaminated gloves should be removed using the proper technique to avoid skin contact and disposed of as hazardous waste. Hands must be washed thoroughly with soap and water after glove removal.[1]
- **Body Protection:** A long-sleeved, impermeable laboratory coat that closes in the front is required to protect against skin contact.[2][7] For handling larger quantities, consider fire/flame-resistant and impervious clothing.[1]
- **Respiratory Protection:** For routine handling within a fume hood, additional respiratory protection may not be necessary. However, if engineering controls are insufficient, if irritation

is experienced, or during spill cleanup, respiratory protection is required.^[1] A minimum of a NIOSH-approved N95 dust mask should be used for weighing operations, even inside a hood, to minimize inhalation risk. For significant aerosol-generating events or large spills, a full-face respirator with appropriate cartridges should be used.^{[1][9]}

Standard Operating Procedures (SOPs)

Adherence to validated SOPs is crucial for minimizing exposure and ensuring experimental reproducibility.

SOP 1: Weighing and Aliquoting Solid Compound

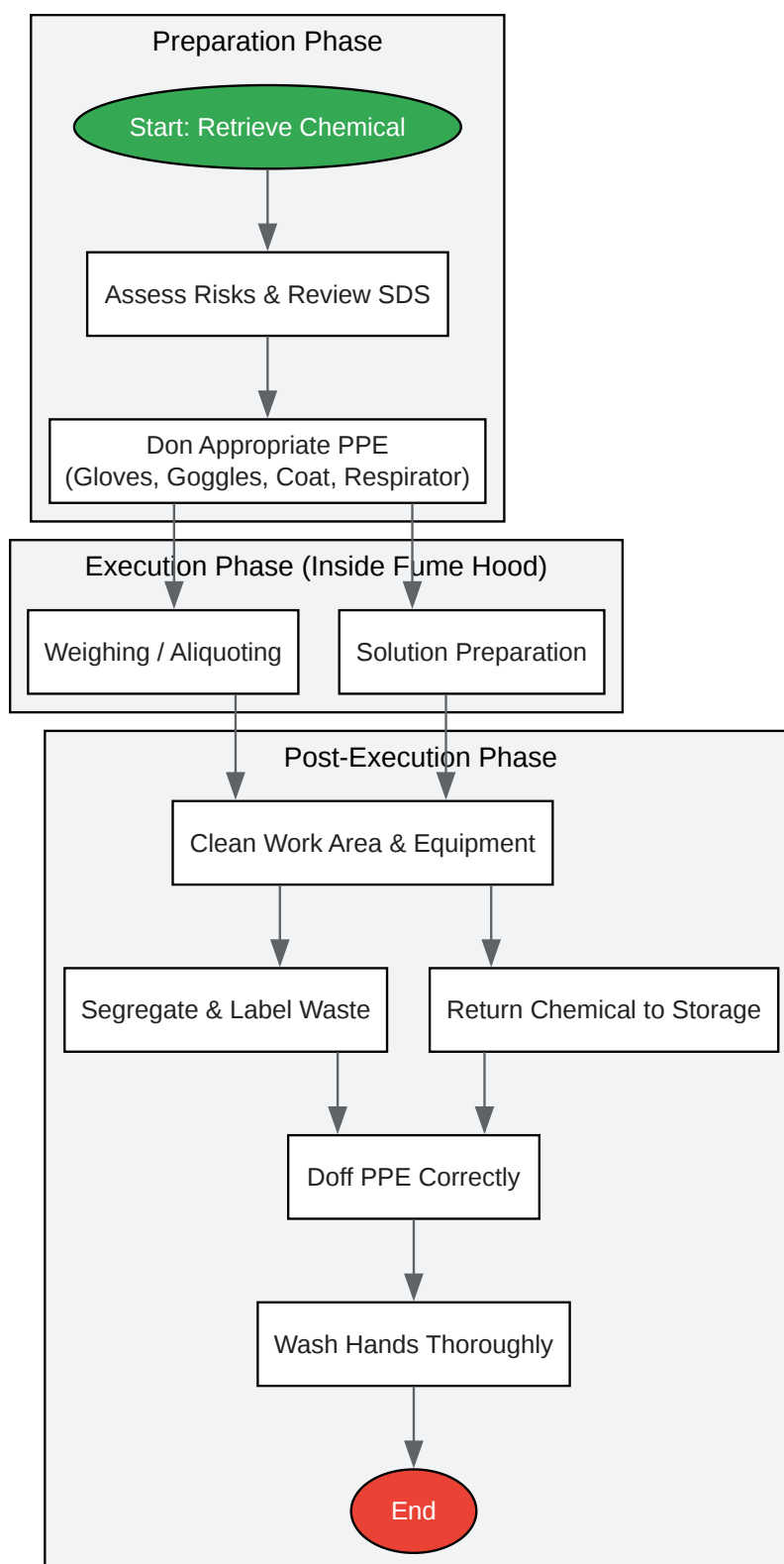
- **Preparation:** Ensure the chemical fume hood is operational. Decontaminate the work surface and the analytical balance. Place a weigh boat on the balance.
- **PPE:** Don all required PPE as described in Section 3, including a minimum of an N95 respirator.
- **Handling:** Retrieve the stock container from its storage location. Open the container only inside the fume hood.
- **Transfer:** Use a clean, dedicated spatula to carefully transfer the desired amount of 2-Amino-4'-methylbenzophenone to the weigh boat. Avoid any sudden movements that could generate dust.
- **Sealing:** Securely close the primary container immediately after aliquoting.
- **Cleanup:** Wipe the spatula clean. Carefully wipe down the balance and surrounding surfaces with a damp cloth to collect any residual dust. Dispose of the cloth as hazardous waste.
- **Transport:** Transport the weighed compound in a sealed, labeled secondary container to its destination.

SOP 2: Storage and General Handling

- **Storage:** Always store 2-Amino-4'-methylbenzophenone in its original, tightly sealed container.^[2] The storage location must be a dry, cool, and well-ventilated area designated for chemical storage.^[1]

- Incompatibilities: Segregate the compound from incompatible materials, which include strong oxidizing agents, strong reducing agents, acids, acid anhydrides, acid chlorides, and chloroformates.[2]
- Ignition Sources: While the fire hazard is low, it is good practice to prevent fire caused by electrostatic discharge by using non-sparking tools where appropriate and avoiding ignition sources, especially during spill cleanup.[1]

General Handling Workflow Diagram



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Caption: Safe handling workflow for 2-Amino-4'-methylbenzophenone.

Emergency Protocols

Immediate and correct response to emergencies can significantly reduce injury.

Protocol 5.1: Spill Response

- Evacuate: Immediately alert others and evacuate the immediate area. Keep people away from and upwind of the spill.[\[1\]](#)
- Ventilate: Ensure the area is well-ventilated.
- PPE: Don the appropriate PPE, including respiratory protection (full-face respirator), chemical-resistant gloves, and protective clothing.[\[1\]](#)
- Contain: Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains.[\[1\]](#)
- Cleanup: For solid spills, carefully sweep up the material and place it into a suitable, closed container for disposal. Avoid actions that generate dust.[\[2\]](#) Use spark-proof tools and remove all sources of ignition.[\[1\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Disposal: Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.[\[1\]](#)

Protocol 5.2: First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs or persists.[\[1\]](#)[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do.

Seek immediate medical attention.[1][2]

- Ingestion: Rinse the mouth with water. DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1][4]

Protocol 5.3: Fire Response

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[1][4][9]
- Hazards: In a fire, hazardous decomposition products such as nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂) may be produced.[2]
- Firefighter Protection: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][2]

Waste Disposal Protocol

All waste containing 2-Amino-4'-methylbenzophenone, including empty containers, contaminated PPE, and cleanup materials, must be treated as hazardous chemical waste.

- Collection: Collect waste in suitable, clearly labeled, and closed containers.[1]
- Segregation: Do not mix this waste with other waste streams unless compatibility is known.
- Disposal: The material should be disposed of by a licensed chemical destruction facility or through controlled incineration with flue gas scrubbing.[1] Do not allow the material to be discharged into sewer systems or the environment.[1] Follow all federal, state, and local environmental regulations.

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